

Proper Disposal of (S)-3-Phosphoglyceric acid-¹³C₃ Sodium Salt: A Procedural Guide

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Compound of Interest

Compound Name: (S)-3-Phosphoglyceric acid-¹³C₃sodium

Cat. No.: B15587370

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for maintaining a secure laboratory environment and ensuring regulatory compliance. This guide provides a detailed, step-by-step procedure for the proper disposal of (S)-3-Phosphoglyceric acid-¹³C₃ sodium salt, a stable, non-radioactive, isotopically labeled compound.

The key consideration for the disposal of compounds labeled with stable isotopes like Carbon-13 is that they are not radioactive.[1][2][3] Therefore, they do not necessitate the specialized handling and disposal protocols required for radioactive materials. The disposal procedures are dictated by the chemical properties of the molecule itself.[1][2] In this case, the disposal method for (S)-3-Phosphoglyceric acid-¹³C₃ sodium salt is the same as for its unlabeled counterpart.

The safety data sheet for the unlabeled analogue, D-(-)-3-Phosphoglyceric acid disodium salt, indicates that the compound can cause skin irritation, serious eye irritation, and may cause respiratory irritation and damage to organs such as the eyes and central nervous system.[4] Therefore, it must be handled as a hazardous chemical waste.

Key Disposal and Safety Parameters

To facilitate quick reference, the following table summarizes the essential safety and disposal information for (S)-3-Phosphoglyceric acid-¹³C₃ sodium salt.

Parameter	Information	Citations
Waste Classification	Non-radioactive, hazardous chemical waste.	[1][2][3][4]
Hazard Classification	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 2 and 3).	[4]
Primary Disposal Route	Licensed professional hazardous waste disposal service.	[5][6][7]
Environmental Hazards	Do not allow the product to enter drains or water courses.	[4]
Personal Protective Equipment (PPE)	Safety glasses, chemical- resistant gloves, and a lab coat are required.	[1][4]
Containerization	Use a compatible, leak-proof, and clearly labeled container.	[1][6][7][8]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary actions for the safe disposal of waste containing (S)-3-Phosphoglyceric acid-13C3 sodium salt from a laboratory setting.

Step 1: Waste Identification and Segregation

- **Confirm Identity:** Ensure the waste material is indeed (S)-3-Phosphoglyceric acid-13C3 sodium salt.
- **Segregate Waste:** Do not mix waste containing this compound with general laboratory trash or other waste streams.[1] If it is mixed with other hazardous chemicals, the entire mixture

must be treated according to the most hazardous component.^[3] Keep it separate from incompatible materials, such as strong oxidizing agents.^{[4][9]}

Step 2: Containerization and Labeling

- **Select Appropriate Container:** Use a chemically compatible, leak-proof container with a secure lid.^{[6][7][8]} Plastic containers are often preferred for chemical waste.^[7]
- **Label Container Clearly:** The container must be clearly labeled with the full chemical name: "(S)-3-Phosphoglyceric acid-13C3 sodium salt waste" and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.^{[1][6][7]} The label should also include appropriate hazard symbols.

Step 3: Accumulation and Storage

- **Designated Storage Area:** Store the sealed waste container in a designated and properly marked satellite accumulation area within the laboratory, at or near the point of generation.^{[6][7][8][9]}
- **Secure Storage:** Ensure the container is kept closed except when adding waste.^{[5][6][7]} Store the container in a well-ventilated area, away from incompatible materials.

Step 4: Disposal Request and Pickup

- **Arrange for Disposal:** Contact your institution's EHS department or a licensed professional waste disposal company to arrange for pickup.^{[5][6][7]} Do not dispose of this chemical down the drain or in the regular trash.^{[4][5]}
- **Follow Institutional Procedures:** Adhere to all institutional, local, state, and federal regulations for hazardous waste disposal.

Step 5: Disposal of Empty Containers

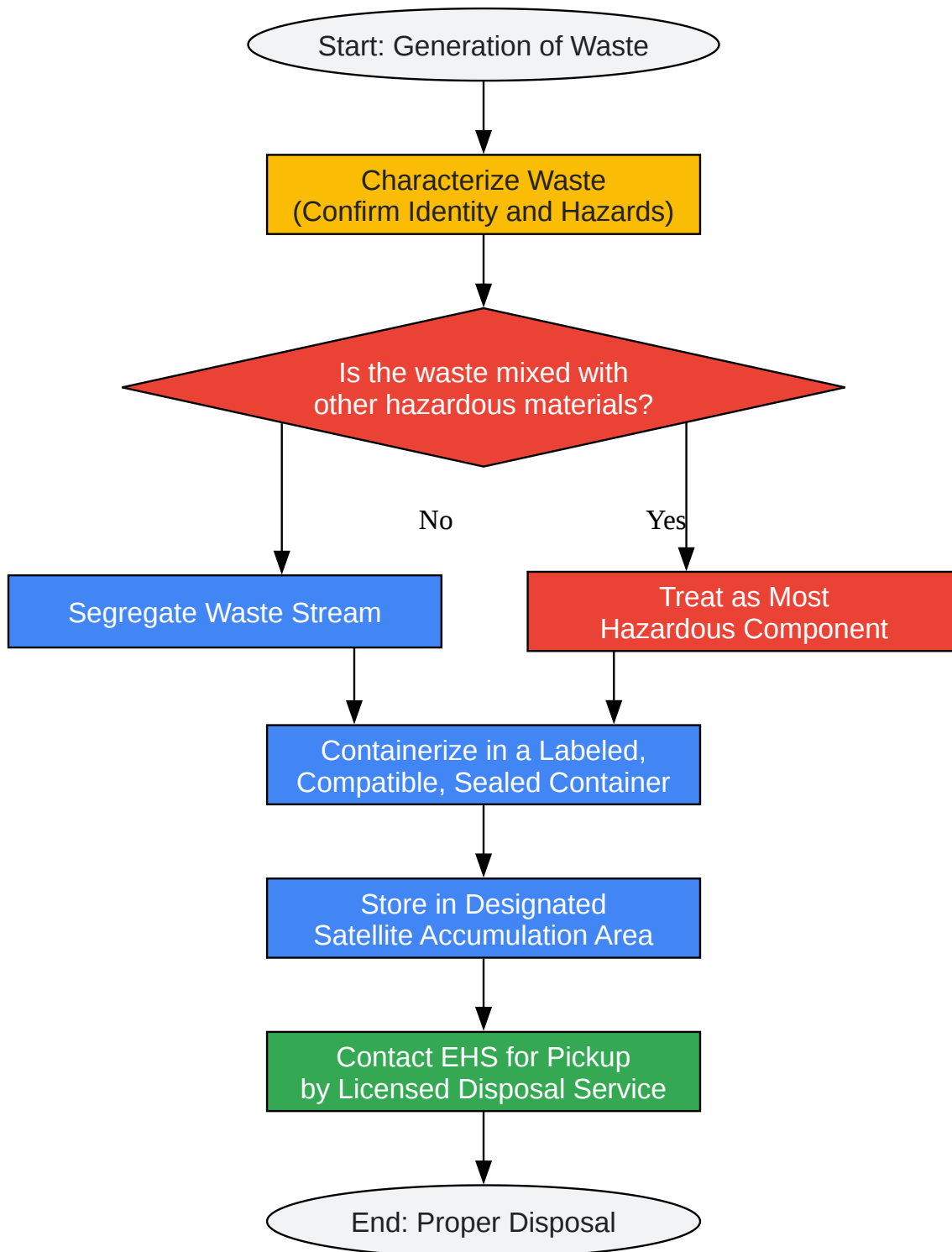
- **Decontamination:** Triple-rinse empty containers that held (S)-3-Phosphoglyceric acid-13C3 sodium salt with a suitable solvent (e.g., water).^[5]

- Rinsate Disposal: Collect the rinsate and treat it as hazardous waste, adding it to the designated waste container.[\[2\]](#)
- Container Disposal: After triple-rinsing and defacing the chemical label, the empty container may be disposed of as regular trash, provided this is in accordance with your institution's policies.[\[5\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of (S)-3-Phosphoglyceric acid- $^{13}\text{C}_3$ sodium salt.

Disposal Workflow for (S)-3-Phosphoglyceric acid-13C3 sodium salt

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Caption: Disposal workflow for (S)-3-Phosphoglyceric acid-13C3 sodium salt.

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